

(6-Methoxypyridin-2-yl)methanamine CAS number and supplier

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Compound of Interest

Compound Name: (6-Methoxypyridin-2-yl)methanamine

Cat. No.: B068941

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Technical Data Sheet: (6-Methoxypyridin-2-yl)methanamine

Prepared for: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the chemical compound **(6-Methoxypyridin-2-yl)methanamine**, including its Chemical Abstracts Service (CAS) number, key properties, and a list of known suppliers.

Chemical Identification and Properties

(6-Methoxypyridin-2-yl)methanamine is a substituted pyridine derivative. Its unique structure makes it a valuable building block in medicinal chemistry and organic synthesis.

Property	Value	Reference
CAS Number	194658-13-4	[1] [2]
Molecular Formula	C ₇ H ₁₀ N ₂ O	[2]
Molecular Weight	138.17 g/mol	
MDL Number	MFCD11617139	
Synonyms	6-Methoxy-2-pyridinemethanamine, (6-methoxypyridin-2-yl)methanamine, 2-Pyridinemethanamine, 6-methoxy-	[2]

Commercial Suppliers

The following companies have been identified as suppliers of **(6-Methoxypyridin-2-yl)methanamine**. Please note that availability and purity may vary. It is recommended to contact the suppliers directly for the most current information.

Supplier	Website	Notes
Sigma-Aldrich	--INVALID-LINK--	Offers the compound under its AldrichCPR brand.
BLD Pharm	--INVALID-LINK--	Lists the compound with CAS number 194658-13-4. [1]
P&S Chemicals	--INVALID-LINK--	Provides the compound and lists its synonyms. [2]

Experimental Protocols and Applications

Detailed experimental protocols for the use of **(6-Methoxypyridin-2-yl)methanamine** are highly dependent on its specific application in a research or development context. As a

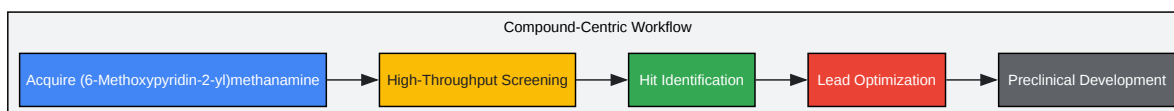
chemical intermediate, its handling and use will be dictated by the reaction scheme in which it is employed.

Researchers utilizing this compound are advised to consult standard organic chemistry laboratory manuals for general guidance on handling amines and pyridines. Specific reaction conditions, such as solvent, temperature, and stoichiometry, will need to be determined based on the desired chemical transformation.

Signaling Pathways and Biological Activity

There is currently no publicly available information to suggest that **(6-Methoxypyridin-2-yl)methanamine** has a defined role in specific biological signaling pathways or possesses inherent biological activity. Its primary utility, as presented in the available literature, is that of a synthetic building block.

The logical workflow for investigating a novel compound like **(6-Methoxypyridin-2-yl)methanamine** in a drug discovery context is outlined in the diagram below.



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Figure 1. A generalized workflow for evaluating a novel chemical entity in a drug discovery program.

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References

- 1. 194658-13-4[6-Methoxy-2-pyridinemethanamine|BLD Pharm [bldpharm.com]
- 2. pschemicals.com [pschemicals.com]
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